A Comprehensive Technical Guide to Methyl 3-Chloro-5-Formylbenzoate

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Methyl 3-chloro-5-formylbenzoate*
CAS No.:	*879542-48-0*
Cat. No.:	*B2433206*

Get Quote

Abstract

Methyl 3-chloro-5-formylbenzoate is a trifunctional aromatic compound of significant interest to the scientific community, particularly those in medicinal chemistry and drug development. Its unique structure, featuring an aldehyde, a chloro substituent, and a methyl ester on a central benzene ring, makes it a versatile synthetic intermediate for constructing complex molecular architectures. This guide provides an in-depth examination of its core physicochemical properties, outlines a robust protocol for its synthesis and purification, details a self-validating analytical workflow for structural confirmation and purity assessment, and discusses its applications and critical safety considerations. This document is intended to serve as a vital resource for researchers leveraging this compound in their synthetic endeavors.

Introduction: A Versatile Synthetic Building Block

In the landscape of organic synthesis and pharmaceutical development, the strategic selection of starting materials is paramount. **Methyl 3-chloro-5-formylbenzoate** (CAS No. 879542-48-0) has emerged as a valuable organic building block.[1] Its utility stems from the orthogonal reactivity of its three functional groups. The aldehyde serves as a handle for forming new

© 2026 BenchChem. All rights reserved.

carbon-carbon or carbon-nitrogen bonds through reactions like reductive amination, Wittig reactions, or aldol condensations. The chloro group can participate in nucleophilic aromatic substitution or act as a site for metal-catalyzed cross-coupling reactions. Finally, the methyl ester provides a stable, yet readily modifiable, carboxylic acid precursor for amide bond formation or other derivatizations. This trifunctional nature allows for a stepwise, controlled elaboration of the molecular scaffold, making it an attractive intermediate in the synthesis of novel therapeutic agents and other high-value chemical entities.[2]

Physicochemical and Structural Properties

A thorough understanding of a compound's physical and chemical properties is the foundation of its effective application in research. **Methyl 3-chloro-5-formylbenzoate** is typically supplied as a white powder with a purity of 99% or higher.[2] The key identifying and structural information for this compound is summarized in the table below.

Property	Value	Source(s)
IUPAC Name	methyl 3-chloro-5-formylbenzoate	[3]
CAS Number	879542-48-0	[1][2][4]
Molecular Formula	$C_9H_7ClO_3$	[3]
Molecular Weight	198.60 g/mol	[3]
Monoisotopic Mass	198.00838 Da	[3]
Appearance	White powder	[2]
Purity	≥99%	[2]
InChI Key	JUCIYUKIAAFMJA-UHFFFAOYSA-N	[3]
SMILES	COC(=O)C1=CC(=CC(=C1)C=O)Cl	[3]

Synthesis and Purification: A Validated Approach

© 2026 BenchChem. All rights reserved.

Synthetic Rationale and Strategy

The most direct and industrially scalable method for preparing **methyl 3-chloro-5-formylbenzoate** is the Fischer esterification of its corresponding carboxylic acid precursor, 3-chloro-5-formylbenzoic acid (CAS No. 153203-59-9).[5] This acid-catalyzed reaction with methanol is a classic, high-yielding transformation. The causality for this choice is clear: the starting acid is commercially available, and the reaction conditions are mild, avoiding unwanted side reactions with the sensitive aldehyde or the chloro-substituent. Post-reaction workup is designed to remove the acid catalyst and any unreacted carboxylic acid, followed by purification via recrystallization or silica gel chromatography to achieve high purity.

Detailed Experimental Protocol: Fischer Esterification

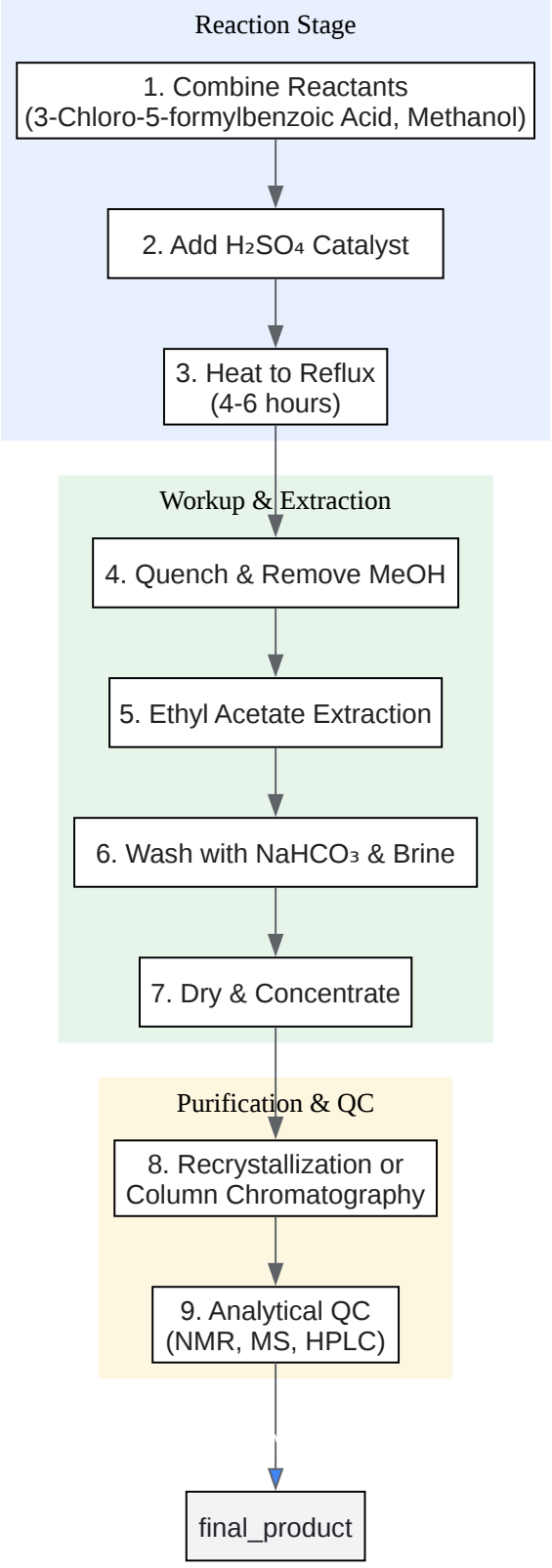
- Reagents and Equipment:
  - 3-chloro-5-formylbenzoic acid (1.0 eq)
  - Anhydrous Methanol (20-30 eq, serves as reagent and solvent)
  - Concentrated Sulfuric Acid (0.1 eq, catalyst)
  - Saturated Sodium Bicarbonate solution
  - Brine (Saturated NaCl solution)
  - Anhydrous Magnesium Sulfate or Sodium Sulfate
  - Round-bottom flask with reflux condenser and magnetic stirrer
  - Separatory funnel
  - Rotary evaporator
- Procedure:
  - Reaction Setup: To a round-bottom flask, add 3-chloro-5-formylbenzoic acid and anhydrous methanol. Stir the suspension until the solid is mostly dissolved.

© 2026 BenchChem. All rights reserved.

- Catalyst Addition: Carefully add concentrated sulfuric acid dropwise to the stirring mixture. The reaction is exothermic.
- Reflux: Heat the reaction mixture to reflux (approx. 65°C) and maintain for 4-6 hours. Reaction progress can be monitored by Thin Layer Chromatography (TLC), observing the consumption of the starting acid.
- Quenching and Solvent Removal: Cool the mixture to room temperature. Neutralize the catalyst by slowly adding saturated sodium bicarbonate solution until effervescence ceases. Reduce the volume of methanol using a rotary evaporator.
- Extraction: Transfer the remaining residue to a separatory funnel containing ethyl acetate and water. Shake vigorously and allow the layers to separate. Extract the aqueous layer twice more with ethyl acetate.
- Washing: Combine the organic layers and wash sequentially with saturated sodium bicarbonate solution (to remove any remaining starting acid) and brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- Purification: The crude solid can be purified by recrystallization from an appropriate solvent system (e.g., hexanes/ethyl acetate) or by flash column chromatography on silica gel to afford the final product as a white powder.

Visualization of the Synthetic Workflow

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Synthetic workflow for **Methyl 3-chloro-5-formylbenzoate**.

© 2026 BenchChem. All rights reserved.

Analytical Characterization for Quality Control

The Principle of Orthogonal Verification

To ensure the compound meets the rigorous standards for drug development, a multi-pronged analytical approach is essential. This principle of orthogonal verification—using multiple techniques that measure different molecular properties—provides a self-validating system. We use Nuclear Magnetic Resonance (NMR) to confirm the chemical structure, Mass Spectrometry (MS) to verify the molecular weight, and High-Performance Liquid Chromatography (HPLC) to determine purity.

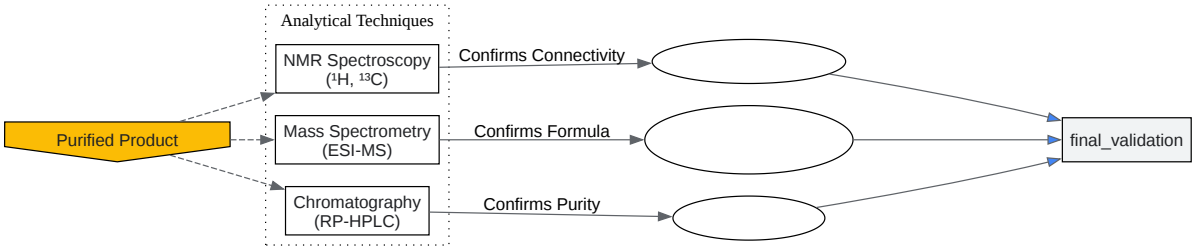
Recommended Analytical Protocols

- ^{1}H and ^{13}C NMR Spectroscopy:
  - Sample Prep: Dissolve 5-10 mg of the compound in ~0.7 mL of a deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6).
  - Analysis: Acquire ^{1}H and ^{13}C NMR spectra.
  - Expected Results: The ^{1}H NMR spectrum should show distinct signals for the methyl ester protons (~3.9 ppm), the aldehyde proton (~10.0 ppm), and three aromatic protons in the meta-substituted pattern. The ^{13}C NMR will confirm the presence of the carbonyls (ester and aldehyde), the aromatic carbons, and the methyl carbon.
- Mass Spectrometry (MS):
  - Sample Prep: Prepare a dilute solution of the compound in a suitable solvent like methanol or acetonitrile.
  - Analysis: Analyze using Electrospray Ionization (ESI) in positive mode.
  - Expected Results: The mass spectrum should display a prominent peak corresponding to the protonated molecule $[M+H]^+$ at m/z 199.01.[3] The characteristic isotopic pattern of a single chlorine atom (a 3:1 ratio for the M and M+2 peaks) will provide definitive confirmation of its presence.
- High-Performance Liquid Chromatography (HPLC):

© 2026 BenchChem. All rights reserved.

- Sample Prep: Prepare a standard solution of known concentration (e.g., 1 mg/mL) in a mobile phase-compatible solvent.
- Analysis: Use a reverse-phase C18 column with a suitable mobile phase gradient (e.g., water/acetonitrile with 0.1% formic acid) and UV detection (e.g., at 254 nm).
- Expected Results: A pure sample will yield a single, sharp peak. The area of this peak relative to the total area of all peaks in the chromatogram is used to calculate the purity, which should be ≥99%.

Visualization of the Analytical Workflow



Click to download full resolution via product page

Caption: Orthogonal workflow for analytical validation.

Applications in Research and Drug Development

Methyl 3-chloro-5-formylbenzoate is not an end-product but a strategic intermediate. Its value lies in its potential for diversification.

- Scaffold Decoration: In drug discovery, chemists often start with a core scaffold and "decorate" it with different functional groups to optimize biological activity. This compound is an ideal starting scaffold.

© 2026 BenchChem. All rights reserved.

- Combinatorial Chemistry: The aldehyde group is particularly amenable to high-throughput synthesis. Libraries of compounds can be rapidly generated via reductive amination with a diverse set of primary and secondary amines, creating a wide range of chemical entities for screening.

- Synthesis of Heterocycles: The functional groups can be used to construct fused or appended heterocyclic rings, which are privileged structures in many classes of drugs.

Safety, Handling, and Storage

As a fine chemical intermediate, **methyl 3-chloro-5-formylbenzoate** requires careful handling. While a specific, universally adopted Safety Data Sheet (SDS) is not available in the aggregated search results, general precautions for related aromatic aldehydes and esters should be followed.

- Disclaimer: This information is for guidance only. Users must consult the specific SDS provided by their chemical supplier before handling this compound.

- Handling:
  - Always work in a well-ventilated chemical fume hood.
  - Wear appropriate Personal Protective Equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves.[6]
  - Avoid inhalation of dust and contact with skin and eyes. In case of contact, rinse thoroughly with water.[6]

- Storage:
  - Store in a tightly sealed container in a cool, dry place.[2]
  - Keep away from incompatible materials such as strong oxidizing agents and strong bases.

Conclusion

Methyl 3-chloro-5-formylbenzoate is a high-value synthetic intermediate with significant potential for researchers in organic synthesis and drug development. Its well-defined

© 2026 BenchChem. All rights reserved.

physicochemical properties, coupled with a straightforward synthesis and a robust analytical validation process, make it a reliable building block. By understanding its reactivity, handling it with appropriate caution, and leveraging its multifunctional nature, scientists can effectively incorporate this compound into the synthesis of novel and complex molecules.

References

- Material Safety Data Sheet. (2011, June 1). Alfa Aesar. [Link not directly available]
- methyl 2-fluoro-5-formylbenzoate. Chemical Synthesis Database. [Link]
- **Methyl 3-Chloro-5-forMylbenzoate** CAS NO.879542-48-0. Zhejiang Jiuzhou Chem Co.,Ltd. [Link]
- 3-Chloro-5-methylbenzaldehyde. PubChem, National Center for Biotechnology Information. [Link]
- A practical and convenient synthesis of methyl 5-formyl-3-methoxybenzoate. ResearchGate. [Link]
- **Methyl 3-chloro-5-formylbenzoate** (C9H7ClO3). PubChemLite. [Link]
- Synthesis and Analytical Characterization of Cyclization Products of 3-Propargyloxy-5-benzyloxy-benzoic Acid Methyl Ester. MDPI. [Link]
- Method for preparing methyl p-chloromethyl benzoate.
- 3-chloro methyl benzoic acid synthetic method.
- Methyl 2-fluoro-5-formylbenzoate. PubChem, National Center for Biotechnology Information. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 879542-48-0|Methyl 3-chloro-5-formylbenzoate|BLD Pharm [bldpharm.com]
- 2. jiuzhoua.lookchem.com [jiuzhoua.lookchem.com]
- 3. PubChemLite - Methyl 3-chloro-5-formylbenzoate (C9H7ClO3) [pubchemlite.lcsb.uni.lu]
- 4. Methyl 3-Chloro-5-forMylbenzoate CAS#: 879542-48-0 [m.chemicalbook.com]
- 5. 153203-59-9|3-Chloro-5-formylbenzoic Acid|BLD Pharm [bldpharm.com]
- 6. fishersci.co.uk [fishersci.co.uk]

- To cite this document: BenchChem. [A Comprehensive Technical Guide to Methyl 3-Chloro-5-Formylbenzoate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2433206/docs#a-comprehensive-technical-guide-to-methyl-3-chloro-5-formylbenzoate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.